

Application Notes and Protocols for Proxan-Sodium Handling

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Compound of Interest

Compound Name: **Proxan**

Cat. No.: **B089752**

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These notes provide essential safety information, handling procedures, and emergency protocols for **Proxan**-sodium (also known as Sodium Isopropylxanthate), intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Chemical and Physical Properties

Proxan-sodium is a light-yellow to grey-yellow powder or pellet with a pungent odor.[\[1\]](#) It is soluble in water.[\[1\]](#)[\[2\]](#)

Property	Value	Source
CAS Number	140-93-2	[2] [3]
Molecular Formula	C4H7NaOS2	[2] [4]
Molecular Weight	158.22 g/mol	[2] [3] [4]
Form	White to yellowish powder	[2]
Odor	Mild disagreeable odor	[2] [5]
Solubility in Water	Complete	[2]
Storage Temperature	2-8°C	[2]

Hazard Identification and Safety Data

Proxan-sodium is classified as harmful if swallowed, causes skin irritation, and is toxic to aquatic life with long-lasting effects.[3][6][7]

GHS Hazard Statements:

- H302: Harmful if swallowed.[3][6][7]
- H315: Causes skin irritation.[3][6][7]
- H411: Toxic to aquatic life with long lasting effects.[3][6][7]

Hazard Data	Value	Source
Acute Oral LD50 (Rats)	800 mg/kg	[2]
Probable Oral Lethal Dose (Human)	50-500 mg/kg	[3][6][7]

Signal Word: Warning[3][6][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Proxan**-sodium to minimize exposure risk.

PPE Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[3][6]
Skin Protection	Fire/flame resistant and impervious clothing. Chemical impermeable gloves that have been inspected prior to use.	[3][6]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.	[6]

Experimental Protocols

Protocol 1: Safe Weighing and Preparation of Proxan-Sodium Solutions

This protocol outlines the procedure for safely weighing **Proxan**-sodium powder and preparing an aqueous solution.

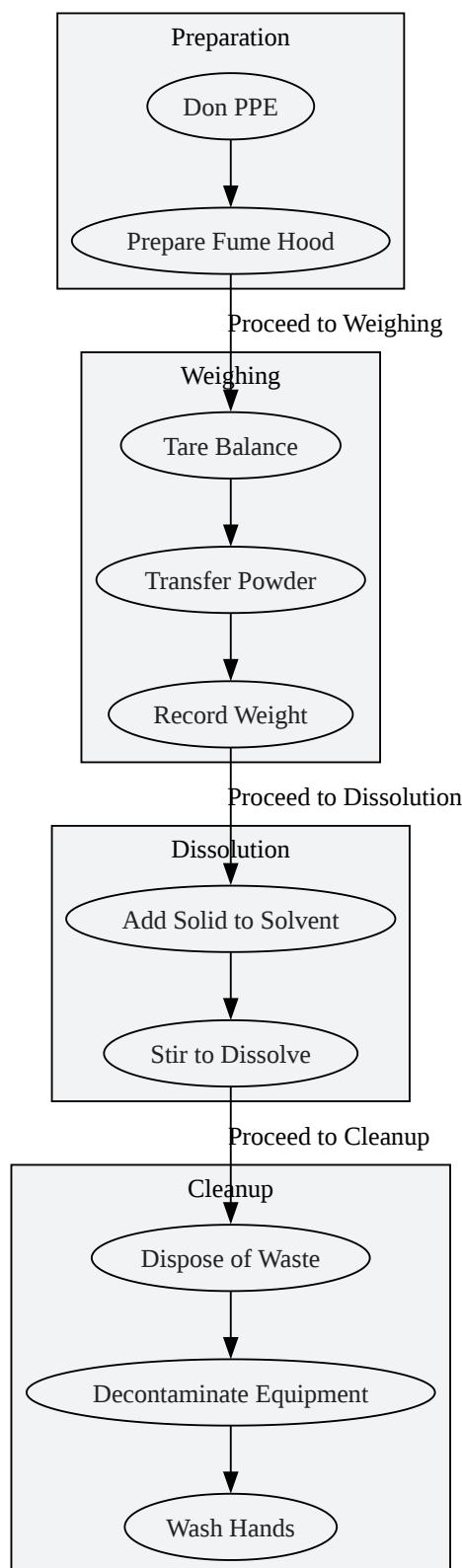
Materials:

- **Proxan**-sodium solid
- Enclosed analytical balance or a balance within a fume hood
- Spatula
- Weighing paper or boat
- Beaker and magnetic stir bar
- Stir plate
- Appropriate solvent (e.g., deionized water)
- Wash bottle with solvent
- Appropriate PPE (see Section 3)

Procedure:

- Preparation: Don all required PPE, including a lab coat, safety goggles, and chemical-resistant gloves. Ensure the work area, either a fume hood or a designated area with local exhaust ventilation, is clean and uncluttered.[\[1\]](#)
- Weighing:
 - Tare the analytical balance with the weighing boat.

- Carefully transfer the desired amount of **Proxan**-sodium powder to the weighing boat using a clean spatula.
- Minimize dust generation during transfer.[\[1\]](#)
- Record the exact weight.
- Dissolution:
 - Place a beaker containing the appropriate volume of solvent and a magnetic stir bar on a stir plate.
 - Carefully add the weighed **Proxan**-sodium to the solvent.
 - Rinse the weighing boat with a small amount of solvent and add the rinsing to the beaker to ensure a complete transfer.
 - Turn on the stirrer and allow the solid to dissolve completely. Aqueous solutions are typically prepared at a concentration of 3-10% by weight.[\[2\]](#)
- Storage of Solution: **Proxan**-sodium solutions should be used promptly. It is recommended that solutions are not stored for longer than three days due to the potential for decomposition and formation of carbon disulphide.[\[2\]](#)
- Waste Disposal: Dispose of any contaminated weighing paper, gloves, and other disposable materials in a designated chemical waste container.
- Decontamination: Clean the spatula, beaker, and stir bar thoroughly. Wash hands and any exposed skin with soap and water after completing the procedure.[\[3\]](#)



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Caption: Workflow for weighing and dissolving **Proxan-sodium**.

Protocol 2: Handling and Storage of Proxan-Sodium

This protocol provides guidelines for the safe handling and storage of **Proxan**-sodium containers.

Handling:

- Avoid all personal contact, including inhalation of dust.[8]
- Use with adequate ventilation and minimize dust generation.[1]
- Do not eat, drink, or smoke when using this product.[3][6][7]
- Wash hands thoroughly after handling.[1][3][6][7]
- Keep containers tightly closed when not in use.[1]

Storage:

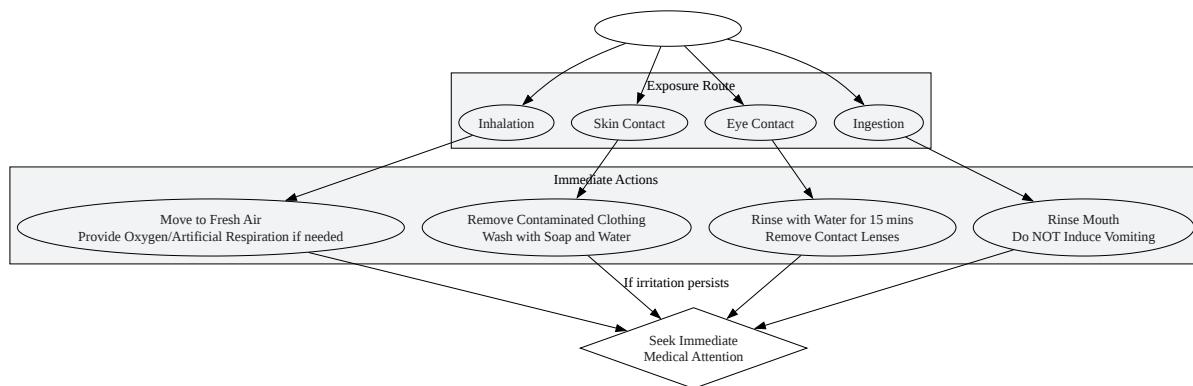
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]
- Store away from incompatible substances and foodstuff containers.[1][3]
- Do not store in direct sunlight.[1]
- **Proxan**-sodium is deliquescent and decomposes at 150°C.[2]

Emergency Procedures

First Aid Measures

Immediate first aid is critical in case of exposure to **Proxan**-sodium.

Exposure Route	First Aid Procedure	Source
Inhalation	<p>Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.</p> <p>Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.</p>	[3][6][7]
Skin Contact	<p>Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.</p>	[3][6][7]
Eye Contact	<p>Rinse cautiously with pure water for at least 15 minutes.</p> <p>Remove contact lenses, if present and easy to do.</p> <p>Continue rinsing and consult a doctor.</p>	[3][6][7]
Ingestion	<p>Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.</p>	[3][6]



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Caption: Decision-making workflow for first aid response.

Spill and Disposal Procedures

Spill Response:

- Evacuate: Evacuate personnel from the spill area.[3][7]
- Ventilate: Ensure adequate ventilation.[3][7]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[3][7]

- Personal Protection: Wear appropriate personal protective equipment, including chemical impermeable gloves, safety goggles, and a respirator if necessary.[3][7]
- Cleanup:
 - Avoid dust formation.[3][7]
 - Use spark-proof tools and explosion-proof equipment.[3][6]
 - Collect the spilled material and place it in a suitable, closed container for disposal.[3][6]
 - Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[3]

Disposal:

- Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3][6]
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.[3]
- Contaminated packaging can be triply rinsed and offered for recycling or reconditioning.[3]

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